

Application Notes and Protocols: Amino N-methylcarbamate (Aminocarb) as an Insecticide

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Compound of Interest

Compound Name: Amino N-methylcarbamate

Cat. No.: B15473119

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Introduction

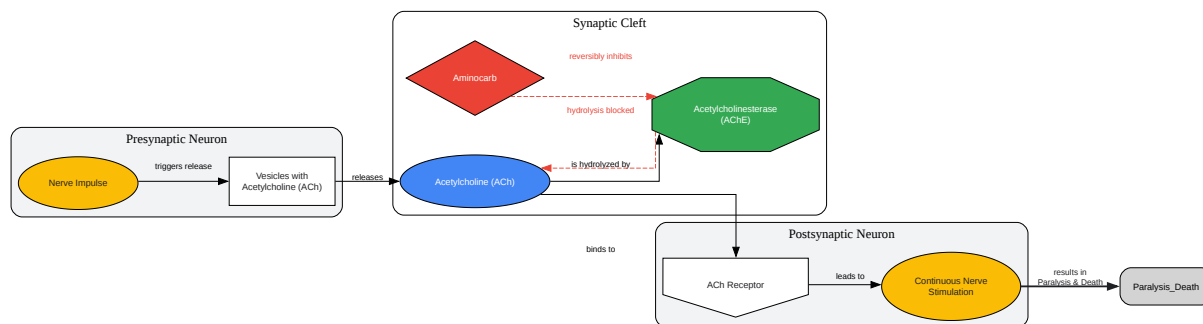
Amino N-methylcarbamates, exemplified by Aminocarb, represent a class of carbamate insecticides effective against a range of insect pests.[1][2] Aminocarb, chemically known as 4-(Dimethylamino)-3-methylphenyl methylcarbamate, has been notably utilized in forestry to control lepidopterous larvae, particularly the spruce budworm (*Choristoneura fumiferana*), and in agriculture to protect various crops.[1][3] This document provides detailed application notes, quantitative data, and experimental protocols relevant to the use of Aminocarb as an insecticide.

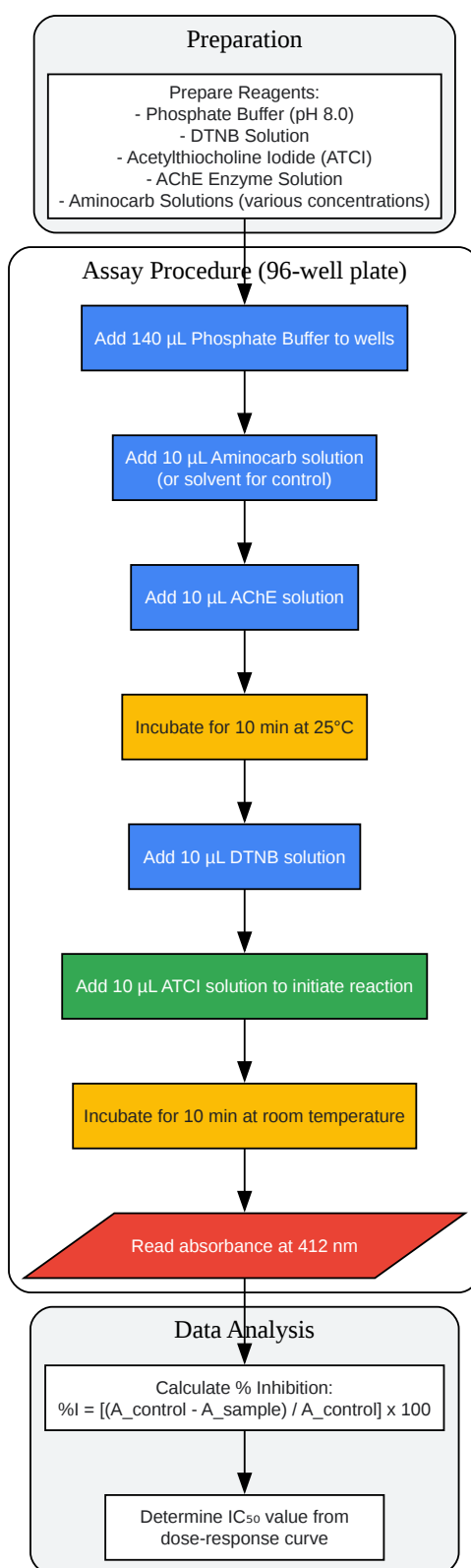
Physicochemical Properties of Aminocarb

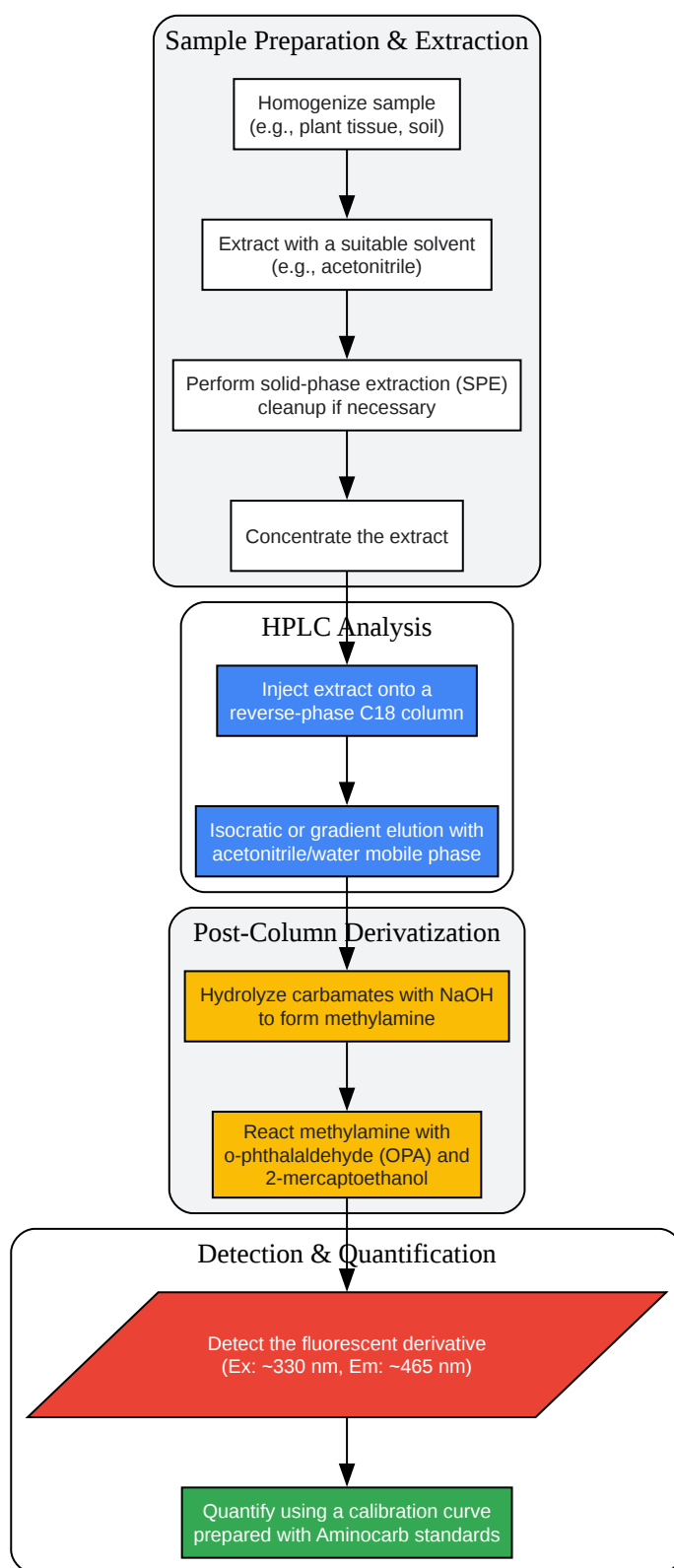
Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₆ N ₂ O ₂	[2]
Molar Mass	208.261 g·mol ⁻¹	[2]
Appearance	White crystalline solid	[2]
Melting Point	93-94 °C	
Solubility in water	Slightly soluble	[3]
Solubility in other solvents	Soluble in polar organic solvents; moderately soluble in aromatic solvents.	[2]
Vapor Pressure	1.88 x 10 ⁻⁶ mm Hg	[2]

Mechanism of Action

Amino N-methylcarbamates, including Aminocarb, function as acetylcholinesterase (AChE) inhibitors.[1] Acetylcholinesterase is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh). The inhibition of AChE by Aminocarb is a reversible process involving the carbamylation of the enzyme's active site. This leads to an accumulation of ACh in the synaptic cleft, resulting in continuous nerve stimulation, paralysis, and ultimately, the death of the insect.







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References

- 1. 426. Aminocarb (Pesticide residues in food: 1978 evaluations) [inchem.org]
- 2. Aminocarb | C11H16N2O2 | CID 16247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 459. Aminocarb (Pesticide residues in food: 1979 evaluations) [inchem.org]
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